

# Essential Safety and Disposal Procedures for YAP-TEAD-IN-2

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Disclaimer: A specific Safety Data Sheet (SDS) with detailed disposal instructions for **YAP-TEAD-IN-2** is not readily available in the public domain. The following procedures are based on best practices for the handling and disposal of potent, halogenated organic compounds and solutions. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with local, state, and federal regulations.

**YAP-TEAD-IN-2** is a potent, bioactive small molecule inhibitor.[1][2] Due to its chemical structure (C25H24ClFN2O4), it is classified as a halogenated organic compound. Proper handling and disposal are crucial to ensure personnel safety and environmental protection.

## **Key Safety and Handling Information**

The following table summarizes essential information for the safe handling of YAP-TEAD-IN-2.



# Safety Operating Guide

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| Parameter                           | Information   |
|-------------------------------------|---|
| Chemical Classification             | Halogenated Organic Compound. Potent Active Pharmaceutical Ingredient (API).  |
| Personal Protective Equipment (PPE) | Solid (Neat Compound): Full personal protective equipment is required. This includes a lab coat, double gloves (check for compatibility with the compound and any solvents), and safety glasses with side shields or goggles. Work should be conducted in a certified chemical fume hood, ventilated balance safety enclosure, or glove box to prevent inhalation of the powder.  [3][4][5] In Solution (e.g., in DMSO): A lab coat, appropriate chemical-resistant gloves, and safety glasses are mandatory. All handling of the solution should be performed within a chemical fume hood. |
| Engineering Controls                | A properly functioning chemical fume hood is the minimum requirement for handling both the solid compound and its solutions.[5] For weighing and handling larger quantities of the solid, a ventilated enclosure or an isolator/glove box is recommended to minimize exposure risk. [3][5][6]   |
| Spill Management                    | Solid Spill: Do not create dust. Gently cover the spill with an inert absorbent material (e.g., vermiculite, sand, or chemical absorbent pads). Carefully scoop the material into a sealable, labeled hazardous waste container. Clean the spill area with a suitable solvent (e.g., ethanol or acetone), and collect the cleaning materials as hazardous waste. Liquid Spill (in solvent): Absorb the spill with inert material. Place the absorbent material into a sealed, labeled hazardous waste container.[7] Clean the area  |



with an appropriate solvent and collect all materials for disposal as hazardous waste.

## **Disposal Protocol for YAP-TEAD-IN-2**

This protocol provides a step-by-step guide for the proper disposal of **YAP-TEAD-IN-2** in both solid form and as a solution.

Objective: To safely collect and dispose of **YAP-TEAD-IN-2** waste in accordance with general laboratory safety standards for potent halogenated compounds.

#### Materials:

- Appropriate Personal Protective Equipment (PPE)
- Sealable, chemical-resistant hazardous waste container
- "Hazardous Waste" labels
- Inert absorbent material (for spills)
- Designated and properly ventilated Satellite Accumulation Area (SAA) for hazardous waste[7]

#### Procedure:

#### Part 1: Disposal of Solid (Neat) YAP-TEAD-IN-2

- Assess the Waste: Collect any unused or expired solid YAP-TEAD-IN-2 in its original container or a compatible, sealed vial.
- Container Labeling:
  - Affix a "Hazardous Waste" label to the container.
  - o Clearly write the full chemical name: "YAP-TEAD-IN-2".
  - Indicate the approximate quantity of the compound.



- List all hazards (e.g., "Toxic," "Halogenated Organic").[7]
- Segregation and Storage:
  - Place the labeled container in a designated waste accumulation area for potent compounds.
  - Ensure this waste is segregated and stored according to your institution's EHS guidelines.
- Waste Pickup: Arrange for disposal through your institution's EHS department. Do not attempt to dispose of the solid compound via standard trash or drains.

Part 2: Disposal of YAP-TEAD-IN-2 in Solution (e.g., DMSO)

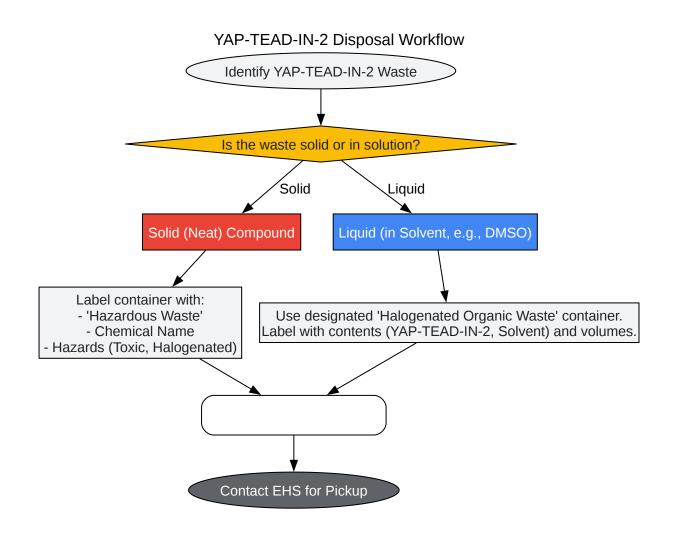
- Waste Stream Identification: Solutions of YAP-TEAD-IN-2 must be disposed of as
  halogenated organic waste. Do not mix this waste with non-halogenated solvent waste, as
  this increases disposal costs and complexity.[8][9]
- · Waste Collection Container:
  - Obtain a designated waste container for halogenated organic liquids. This container must be in good condition, made of a compatible material, and have a secure, tight-fitting lid.
     [10]
  - Label the container with a "Hazardous Waste" tag before adding any waste.
- Transferring Waste:
  - Perform all waste transfers inside a chemical fume hood.
  - Carefully pour the YAP-TEAD-IN-2 solution into the designated halogenated waste container.
  - Securely close the container lid immediately after adding the waste.
- Updating Waste Log:



- On the hazardous waste tag or an accompanying log sheet, record the chemical name ("YAP-TEAD-IN-2") and the solvent ("Dimethyl Sulfoxide" or "DMSO").
- Provide an accurate estimate of the volume of the solution and the concentration or mass of the YAP-TEAD-IN-2 added.[9]
- Storage and Disposal:
  - Store the sealed waste container in a designated Satellite Accumulation Area, within secondary containment if required.[7]
  - Once the container is nearly full (approximately 75%), arrange for its collection by your institution's EHS department.[7]
  - Crucially, never dispose of YAP-TEAD-IN-2 solutions down the sink.[8][11]

# **Disposal Workflow Diagram**





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